

Technical Support Center: Managing Chlorsulfuron Carryover in Rotational Crops

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Compound of Interest

Compound Name: Chlorsulfuron

Cat. No.: B1668881

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address **Chlorsulfuron** carryover injury in rotational crops.

Frequently Asked Questions (FAQs)

Q1: What is **Chlorsulfuron** and why is carryover a concern?

A1: **Chlorsulfuron** is a selective, systemic sulfonylurea herbicide used for broadleaf weed control in cereal crops.[1][2] It works by inhibiting acetolactate synthase (ALS), an enzyme essential for the production of certain amino acids in plants.[3][4][5] The concern with carryover arises from its persistence in the soil, which can lead to injury in subsequent, sensitive rotational crops.

Q2: What are the primary factors influencing **Chlorsulfuron** carryover?

A2: The persistence of **Chlorsulfuron** in the soil is primarily influenced by soil pH, microbial activity, soil temperature, and moisture.

- Soil pH: **Chlorsulfuron** degradation is highly dependent on soil pH. It breaks down more rapidly in acidic soils through chemical hydrolysis. In alkaline soils (pH > 7), its degradation is much slower, leading to a higher risk of carryover.

- **Microbial Activity:** Soil microorganisms play a crucial role in breaking down **Chlorsulfuron**. Conditions that favor microbial activity, such as warm temperatures and adequate soil moisture, will accelerate its degradation.
- **Soil Temperature and Moisture:** Higher soil temperatures and moisture levels generally increase the rate of both chemical and microbial degradation of **Chlorsulfuron**. Dry and cold conditions can significantly slow down its breakdown, increasing the risk of carryover.

Q3: Which rotational crops are most sensitive to **Chlorsulfuron** carryover?

A3: A variety of broadleaf crops are sensitive to **Chlorsulfuron** residues. These include, but are not limited to, corn, sorghum, soybeans, sunflowers, canola, flax, and various legumes like alfalfa and peas.

Q4: How can I mitigate the risk of **Chlorsulfuron** carryover?

A4: Several strategies can be employed to reduce the risk of carryover injury:

- **Crop Rotation Management:** Adhere strictly to the plant-back intervals specified on the herbicide label. These intervals are often dependent on the application rate and soil pH.
- **Tillage:** Tillage can help to dilute the herbicide residue in the soil and stimulate microbial activity, which can enhance its degradation.
- **Soil pH Management:** Maintaining a soil pH in the range of 6.5 to 7.0 can help reduce the carryover potential for most herbicides.
- **Application Timing:** Applying **Chlorsulfuron** earlier in the season allows for a longer period for degradation before planting a rotational crop.
- **Field Bioassay:** Before planting a sensitive crop, conduct a field bioassay to determine if harmful levels of **Chlorsulfuron** residue are present in the soil.

Troubleshooting Guides

Scenario 1: My corn seedlings are stunted and showing interveinal chlorosis (yellowing between the veins). Could this be **Chlorsulfuron** carryover?

Answer: Yes, these are classic symptoms of sulfonylurea herbicide injury in corn.

Chlorsulfuron carryover can lead to stunting, interveinal chlorosis, and in some cases, purpling of the leaves. The roots may also appear pruned or have a "bottle-brush" appearance.

To confirm, consider the following:

- Field History: Was **Chlorsulfuron** or another ALS inhibitor herbicide applied in the previous season?
- Soil pH: Is the soil pH in the affected area alkaline (above 7.0)?
- Weather Conditions: Were the conditions following the herbicide application dry and/or cold?
- Pattern of Injury: Is the injury more severe in areas of spray overlap, headlands, or on higher pH soils?
- Conduct a Bioassay: If you have untreated soil from a similar area, you can conduct a pot bioassay by planting corn in both the suspect soil and the clean soil to compare growth.

Scenario 2: My soybean plants are stunted, and the newer leaves are yellowing. Is **Chlorsulfuron** carryover the likely cause?

Answer: Stunting and chlorosis of new growth are characteristic symptoms of ALS inhibitor injury in soybeans. You may also observe purplish veins on the leaves.

Troubleshooting steps:

- Review Herbicide Records: Check if **Chlorsulfuron** or a similar herbicide was used in the previous crop.
- Examine the Roots: Carefully excavate a few plants. Damaged roots, specifically a reduction in lateral root growth, can be an indicator of sulfonylurea carryover.
- Soil Testing: For a definitive diagnosis, a soil sample from the affected area can be sent to a laboratory for residue analysis.

Scenario 3: My sunflowers are showing stunted growth and poor flower development. I suspect **Chlorsulfuron** carryover. What should I do?

Answer: Sunflowers are highly sensitive to **Chlorsulfuron** residues. Injury symptoms can include stunting and abnormal flower initiation.

Actionable steps:

- **Confirm Field History:** Verify the use of **Chlorsulfuron** in the preceding seasons.
- **Visual Inspection:** Look for patterns of injury across the field that might correlate with previous spray patterns or soil type variations.
- **Future Prevention:** If **Chlorsulfuron** carryover is confirmed, it is crucial to adjust future crop rotation plans and consider alternative weed management strategies in that field.

Data Presentation

Table 1: **Chlorsulfuron** Plant-Back Intervals for Rotational Crops based on Soil pH

Soil pH Range	Rotational Crop	Minimum Recropping Interval (Months)
Up to 7.5	Wheat, Triticale, Barley, Oats, Cereal Rye	0
	Canola, Flax	9
	Soybeans, Corn, Sorghum	22
	Sunflowers, Lentils, Peas	26
7.6 - 8.5	Wheat, Triticale, Barley, Oats, Cereal Rye	0
	Other Cereal Millets	3
	Maize, Sorghum, Sunflowers	9
	Other crops	Field bioassay required
8.6 and above	Chlorsulfuron use is not recommended	-

Data compiled from product labels. Always consult the specific product label for the most accurate and up-to-date information.

Experimental Protocols

Protocol 1: Field Bioassay for Chlorsulfuron Residue

This protocol outlines a simple method to assess the potential for **Chlorsulfuron** carryover injury to a sensitive rotational crop.

Materials:

- Shovel or soil probe
- Buckets for soil collection
- Pots (3-4 inch diameter)
- Seeds of the intended rotational crop (e.g., corn, soybeans, sunflower)
- Untreated soil from a fence line or an area with no history of **Chlorsulfuron** application (for control)
- Water

Procedure:

- Soil Sampling:
 - Collect representative soil samples from the field in question. Take samples from various locations, including high and low spots, and different soil types within the field.
 - Sample the top 2 to 4 inches of soil.
 - Collect a separate sample of untreated soil to serve as a control.
- Potting and Planting:

- Fill several pots with the field soil and an equal number of pots with the untreated control soil.
- Label each pot clearly.
- Plant 3-6 seeds of the intended rotational crop in each pot.
- Growth and Observation:
 - Place the pots in a warm, sunny location, such as a greenhouse or a sunny windowsill.
 - Water the pots as needed, keeping the soil moist but not waterlogged.
 - Observe the plants for at least three weeks after germination.
- Evaluation:
 - Compare the growth of the plants in the field soil to the plants in the control soil.
 - Look for symptoms of herbicide injury in the plants grown in the field soil, such as stunting, chlorosis, or root abnormalities.
 - If the plants in the field soil show significant injury compared to the control plants, there is a high risk of crop failure if that crop is planted in the field.

Protocol 2: Laboratory Analysis of Chlorsulfuron Residues in Soil by LC-MS/MS

This protocol provides a general outline for the quantitative analysis of **Chlorsulfuron** residues in soil samples.

1. Sample Preparation and Fortification:

- Store soil samples frozen at approximately -20°C until analysis.
- Thaw and mix the soil sample thoroughly by hand.
- Accurately weigh 7.5 g (\pm 1%) of soil into a 50-mL plastic centrifuge tube.

- For quality control, fortify blank soil samples with a known concentration of **Chlorsulfuron** standard solution.

2. Extraction:

- Add two 1/4" steel balls and 15 mL of an extraction solution (e.g., 50:50 0.1 M aqueous ammonium carbonate: acetonitrile) to each sample tube.
- Homogenize the samples on a grinder for 3 minutes at approximately 1000 strokes per minute.
- Centrifuge the samples for 10 minutes at approximately 3000 RPM to separate the soil particles.
- Transfer the supernatant to a clean 50-mL centrifuge tube.
- Repeat the extraction process with another 15 mL of the extraction solution.

3. Sample Cleanup (Dispersive Solid-Phase Extraction - dSPE):

- To a 10 mL aliquot of the combined extracts, add a suitable dSPE material (e.g., bulk Strong Anion Exchange - SAX) to remove interfering substances.
- Vortex and centrifuge the sample.
- Pass the supernatant through a graphitized carbon SPE cartridge.
- Collect the eluate and evaporate it to a volume of less than 4 mL.
- Dilute the final extract to 4 mL with 0.10 M aqueous ammonium carbonate.

4. LC-MS/MS Analysis:

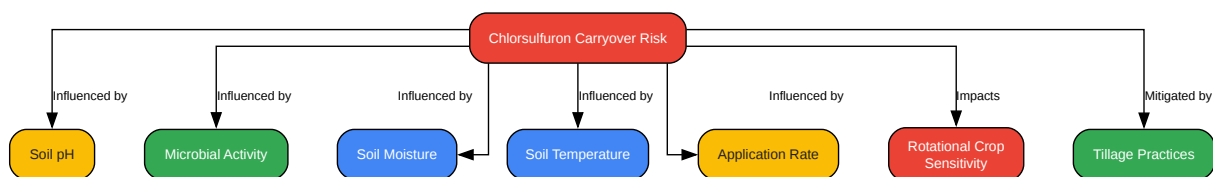
- Transfer an aliquot of the final extract to an autosampler vial.
- Inject the sample into a liquid chromatography system coupled with a tandem mass spectrometer (LC-MS/MS).

- Separate **Chlorsulfuron** from co-extracts using a reverse-phase C18 column with a suitable mobile phase gradient (e.g., water and methanol with ammonium formate and formic acid).
- Detect and quantify **Chlorsulfuron** using positive ion electrospray mass spectrometry/mass spectrometry (MS/MS) in multiple reaction monitoring (MRM) mode.

5. Quantification:

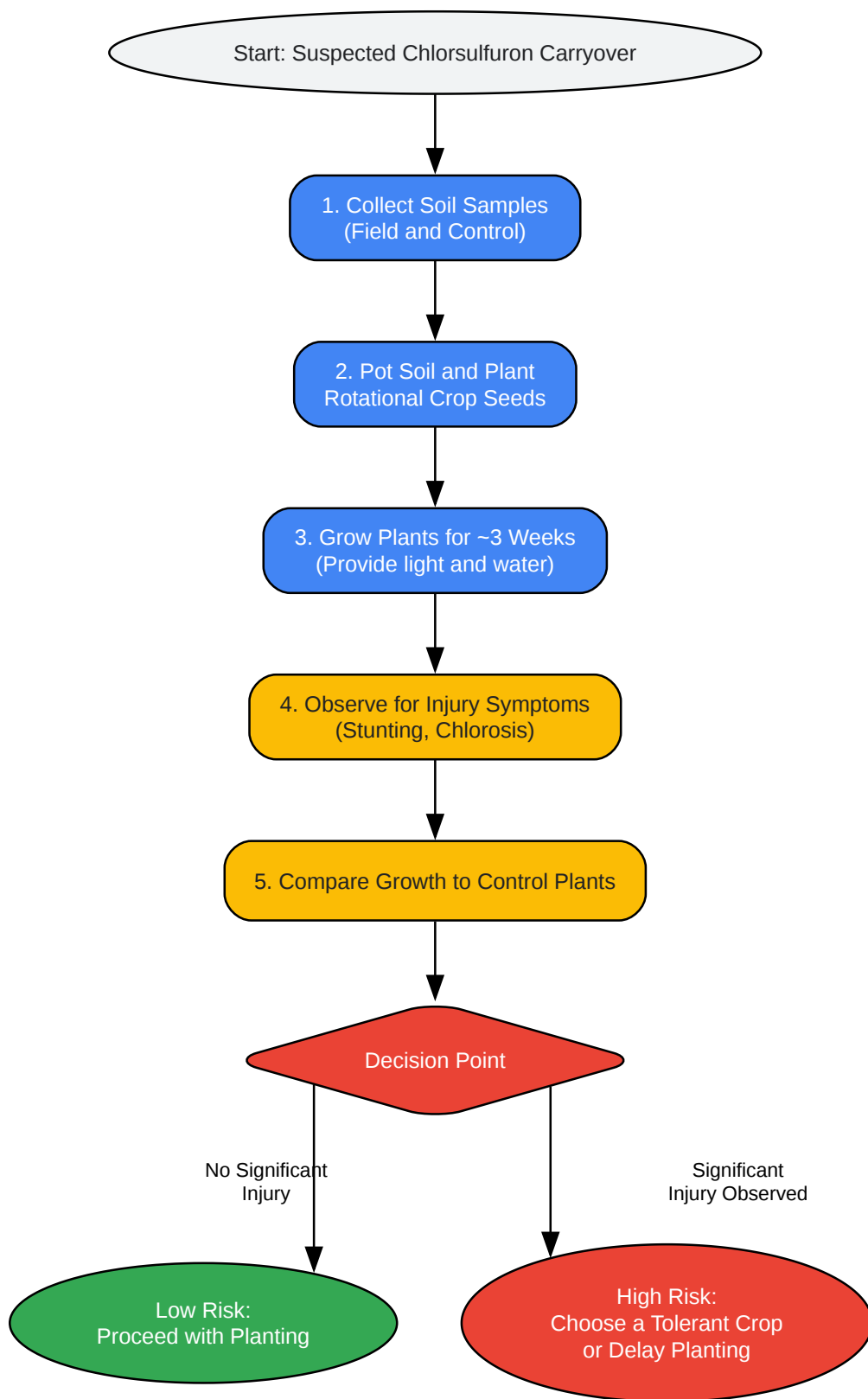
- Prepare a calibration curve using standard solutions of **Chlorsulfuron** of known concentrations.
- Calculate the concentration of **Chlorsulfuron** in the soil samples by comparing their peak areas to the calibration curve.

Visualizations



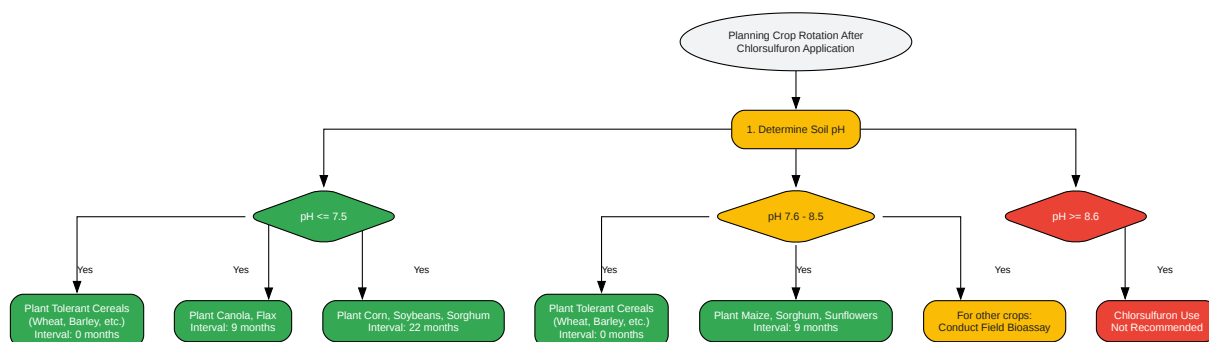
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Caption: Factors influencing **Chlorsulfuron** carryover risk in soil.



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Caption: Experimental workflow for a field bioassay.



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Caption: Decision tree for crop rotation after **Chlorsulfuron** use.

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